

A Comparative Guide to Carnallite and Bischofite for Magnesium Production

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Compound of Interest

Compound Name: Carnallite

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This guide provides an in-depth, objective comparison of **carnallite** and bischofite as raw materials for the production of magnesium. The information presented is based on available experimental data to assist researchers and industry professionals in making informed decisions regarding the selection of feedstock for magnesium extraction.

Introduction to Carnallite and Bischofite

Magnesium, a lightweight and versatile metal, is primarily produced through the electrolysis of molten magnesium chloride. The two main mineral sources for obtaining magnesium chloride are **carnallite** and bischofite. While both are hydrated chloride minerals, their distinct chemical compositions and associated impurities lead to different processing pathways, energy requirements, and by-product streams.

Carnallite is a double salt of potassium and magnesium chloride with the chemical formula $\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$. It is a significant source of both potash for fertilizers and magnesium.[1]

Bischofite is a hydrated magnesium chloride mineral with the chemical formula $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$. [2] It is typically found in evaporite deposits and brines.

Comparative Analysis of Key Performance Parameters

The selection of either **carnallite** or bischofite as a feedstock for magnesium production is influenced by several factors, including the desired purity of the final product, energy consumption, and the economics of by-product valorization.

| Parameter | Carnallite ($\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$) | Bischofite ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$) | References |
|---|--|---|------------|
| Theoretical Mg Content (by weight) | ~8.75% | ~11.96% | [1] |
| Primary By-products | Potassium chloride (KCl), Chlorine (Cl_2) | Chlorine (Cl_2) | [3][4] |
| Key Processing Challenge | Separation of KCl from MgCl_2 | Removal of water of hydration without significant hydrolysis to MgO | [2][5] |
| Achievable Anhydrous MgCl_2 Purity | High, with potential for low MgO content in the melt (e.g., <0.8%) | Very high, with methods to achieve very low MgO content (e.g., <0.1%) | [2][6][7] |
| Overall Process Complexity | Higher due to the need for KCl separation | Lower in terms of mineral composition, but dehydration is critical | [5][8] |

Experimental Data Summary

The following tables summarize quantitative data from various studies on the processing of **carnallite** and bischofite for magnesium chloride production.

Table 1: Purity and Recovery of Magnesium Chloride from Carnallite

| Processing Method | Purity of MgCl ₂ | Recovery Yield of Mg | Experimental Conditions | Reference |
|---------------------|--|----------------------|---|-----------|
| Water Washing | 92.1% - 93.2% | 70% - 82% | Washing at 25°C and 40°C for 20 minutes. | [9] |
| Dehydration of Melt | Melt with 50-52 wt.% MgCl ₂ , <0.5% H ₂ O, <0.8% MgO | Not specified | Two-stage dehydration followed by chlorination and settling at 700-750°C. | [7] |

Table 2: Purity of Anhydrous Magnesium Chloride from Bischofite

| Dehydration Method | Final MgO Content | Final H ₂ O Content | Experimental Conditions | Reference |
|---|-------------------|--------------------------------|---|-----------|
| Shielding Gas (HCl or Cl ₂) | <0.5% | Not specified | Heating of MgCl ₂ ·2H ₂ O at 620-650°C in a shielding gas atmosphere. | [2] |
| Ammonium Carnallite Method | 0.087% - 0.1% | Not specified | Formation of an ammonium carnallite complex followed by calcination at 700-750°C. | [6] |

Experimental Protocols

Dehydration of Carnallite for Electrolysis

This protocol describes a two-stage process for the dehydration of **carnallite** to produce a molten salt feed for electrolysis.[5][7]

Objective: To reduce the water content of **carnallite** to less than 0.5 wt.% while minimizing the formation of magnesium oxide.

Materials and Equipment:

- Enriched **carnallite** (39-41 wt.% water)
- Fluidized bed dryer
- Electric chlorinator or a reaction zone for melting and chlorination
- Natural gas or other fuel for heating
- Chlorine gas (for chlorination)
- Settling tank

Procedure:

- First Stage Dehydration:
 - Heat the enriched **carnallite** in a fluidized bed dryer to 205-230°C using the combustion products of a fuel source (e.g., natural gas) with a temperature of 500-600°C.
 - This step produces a partially dehydrated **carnallite** with a water content of 3-8 wt.%.
- Second Stage Dehydration and Melting:
 - Introduce the partially dehydrated **carnallite** into a reaction zone.
 - Melt the **carnallite** at a temperature of 500-520°C.
 - Treat the resulting melt with a chlorinating agent, such as chlorine gas, to convert any magnesium hydroxychloride (MgOHCl) to MgCl_2 .
- Purification of the Melt:
 - Transfer the molten **carnallite** to a settling tank and heat to 700-750°C.

- Allow the melt to settle to separate solid impurities, primarily magnesium oxide.
- The resulting purified molten **carnallite**, containing approximately 50-52 wt.% MgCl_2 , less than 0.5 wt.% H_2O , and less than 0.8 wt.% MgO , is then ready for electrolysis.

Dehydration of Bischofite using the Ammonium Carnallite Method

This protocol outlines a method for producing high-purity anhydrous magnesium chloride from bischofite by forming an ammonium **carnallite** intermediate.^{[2][6]}

Objective: To produce anhydrous MgCl_2 with minimal MgO content suitable for electrolysis.

Materials and Equipment:

- Bischofite ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$)
- Ammonium chloride (NH_4Cl)
- Corundum crucible
- Milling equipment
- Furnace with controlled atmosphere and temperature

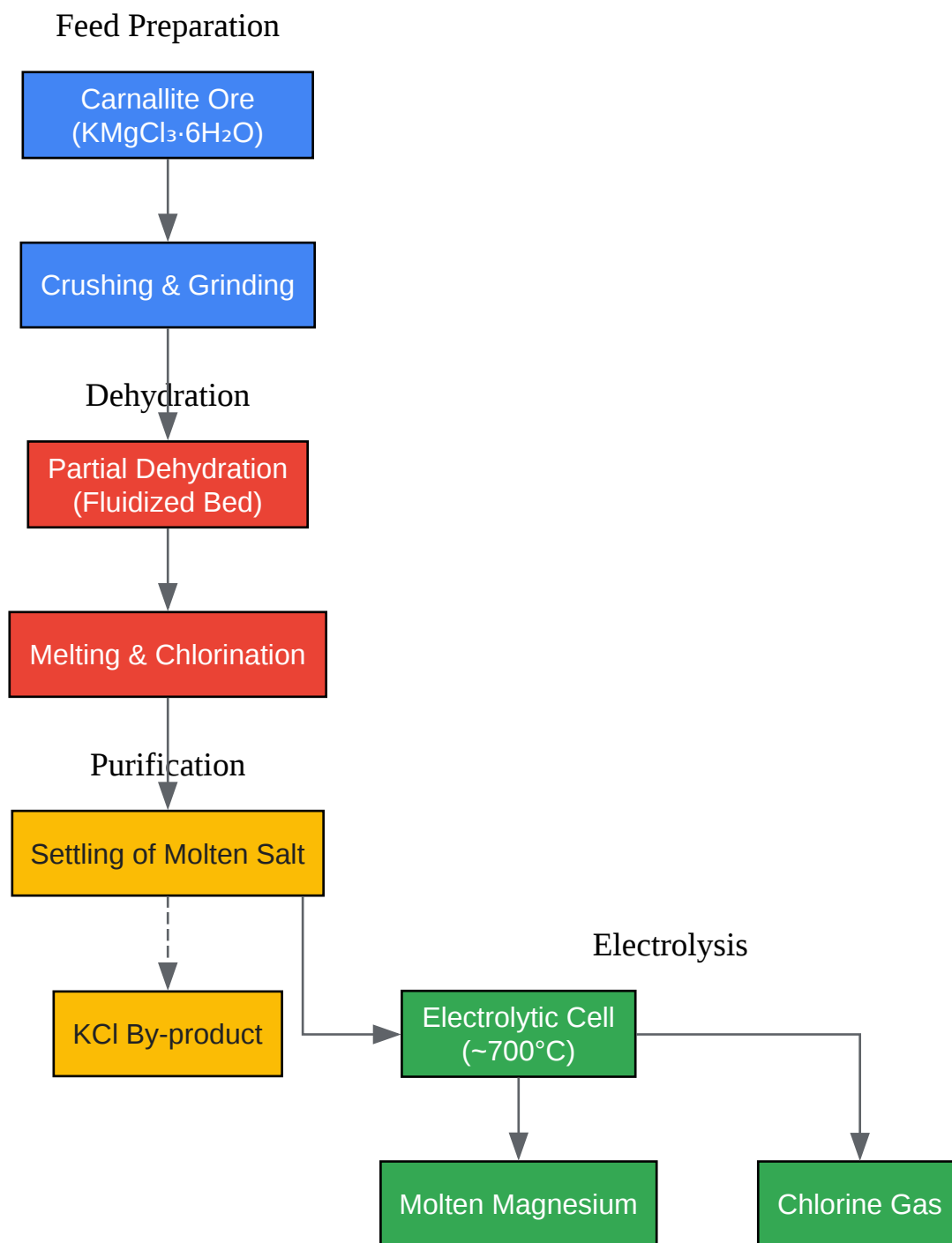
Procedure:

- Pre-treatment of Bischofite:
 - Heat the bischofite at 120°C for 2-20 hours to obtain $\text{MgCl}_2 \cdot n\text{H}_2\text{O}$ where n is between 0.1 and 4.
- Formation of Ammonium **Carnallite** Complex:
 - Mix the pre-treated bischofite and solid NH_4Cl in a suitable molar ratio by milling.
 - Place the mixture in a corundum crucible.

- Dehydration and Calcination:
 - Heat the ammonium **carnallite** complex in a furnace. A multi-step heating process is typically employed. For example, dehydrate at 410°C and then calcine at 700°C.
 - The thermal decomposition of the complex in the final stages drives off water and ammonia, leaving behind anhydrous MgCl_2 with a very low MgO content.

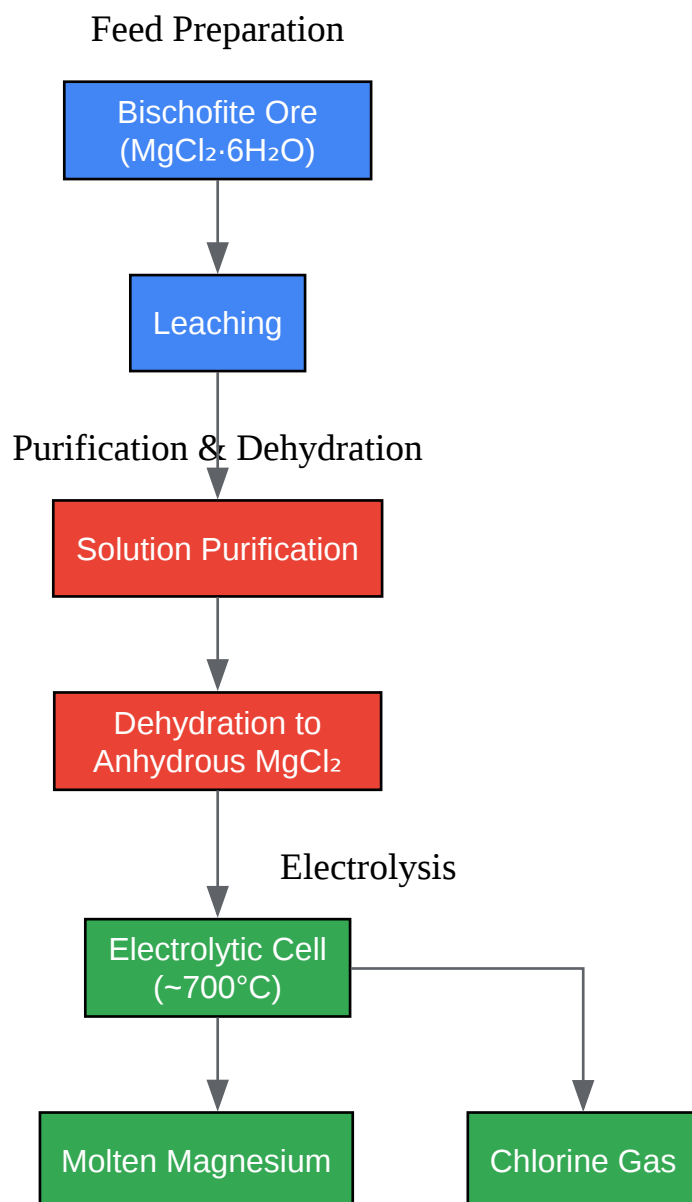
Process Workflows and Diagrams

The following diagrams, generated using Graphviz, illustrate the generalized workflows for magnesium production from **carnallite** and bischofite.



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Caption: Workflow for Magnesium Production from **Carnallite**.



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Caption: Workflow for Magnesium Production from Bischofite.

Concluding Remarks

The choice between **carnallite** and bischofite for magnesium production is not straightforward and depends on various factors including geographical availability of the ore, existing infrastructure, and market demand for by-products.

- **Carnallite** presents a more complex initial processing stage due to the necessity of separating potassium chloride. However, the economic value of KCl as a fertilizer can offset these additional costs. The two-stage dehydration and chlorination process is a well-established method for producing a suitable electrolytic feed.
- Bischofite, with its higher magnesium content, offers a more direct route to magnesium chloride. The primary technological hurdle is the dehydration process, where preventing the formation of magnesium oxide is critical to ensure high efficiency in the subsequent electrolysis. Advanced methods, such as the ammonium **carnallite** process, have been developed to produce high-purity anhydrous magnesium chloride.

For researchers and drug development professionals, understanding the purity of the magnesium source is paramount. The methods described for both minerals can yield high-purity magnesium, but the impurity profile may differ. The bischofite route, particularly with advanced purification and dehydration techniques, appears to offer a pathway to exceptionally low levels of oxide impurities. Further research into optimizing the energy efficiency and reducing the environmental impact of the dehydration and electrolysis steps for both feedstocks is crucial for the sustainable production of magnesium.

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